

For Researchers in Material Science, Environmental Science, and Textile Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Orange 30

Cat. No.: B079229

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This technical guide provides a comprehensive overview of **Disperse Orange 30**, a synthetic azo dye. The document details its chemical and physical properties, manufacturing process, and primary applications in the textile industry. Furthermore, it delves into experimental protocols for its application in dyeing processes and its removal from wastewater, alongside relevant toxicological data.

Core Properties of Disperse Orange 30

Disperse Orange 30 is a monoazo dye recognized for its use in coloring synthetic fibers.^[1] Its chemical structure and properties make it particularly suitable for dyeing hydrophobic materials such as polyester.

Identifier	Value
Chemical Name	3-[[2-(acetyloxy)ethyl][4-[(2,6-dichloro-4-nitrophenyl)azo]phenyl]amino]propanenitrile
Molecular Formula	C ₁₉ H ₁₇ Cl ₂ N ₅ O ₄ ^{[1][2][3]}
Molecular Weight	450.28 g/mol ^{[4][5]}
CAS Number	12223-23-3 / 5261-31-4 ^[3]
Appearance	Orange to brown powder ^[3]

Manufacturing and Synthesis

The production of **Disperse Orange 30** involves a diazo coupling reaction. The process begins with the diazotization of 2,6-dichloro-4-nitroaniline. This is followed by coupling with N-(2-cyanoethyl)-N-(2-acetoxyethyl)benzeneamine.^[3]

Experimental Protocols

This protocol outlines the experimental procedure for studying the adsorption isotherms and thermodynamic parameters of **Disperse Orange 30** on polyester fabric.

Materials:

- Polyester fabric
- C.I. **Disperse Orange 30**
- Non-ionic detergent
- Sodium carbonate
- Sulfuric acid

Procedure:

- **Fabric Preparation:** The polyester fabric is first treated in a solution containing 2 g/L of non-ionic detergent and 1 g/L of sodium carbonate. The solution is heated to 70°C for 80 minutes. The fabric is then washed and dried.^[6]
- **Dyeing Process:** Dyeing is carried out in a dye bath with varying concentrations of **Disperse Orange 30** (10, 50, 100, 150, 200 mg in 100 mL of water) at different temperatures (90, 100, 110°C) for a duration of up to 180 minutes, with a liquor-to-goods ratio of 100:1.^[6]
- **Post-Treatment:** The dyed samples are rinsed with cold water and dried at ambient temperature.^[6]
- **Analysis:** The amount of dye adsorbed onto the fabric is measured to determine the adsorption isotherms (Nernst, Langmuir, and Freundlich models can be applied) and

thermodynamic parameters such as enthalpy, entropy, and standard affinity.[6]

This protocol describes the preparation of H₂SO₄-functionalized activated carbon and its use in the removal of **Disperse Orange 30** from aqueous solutions.

Materials:

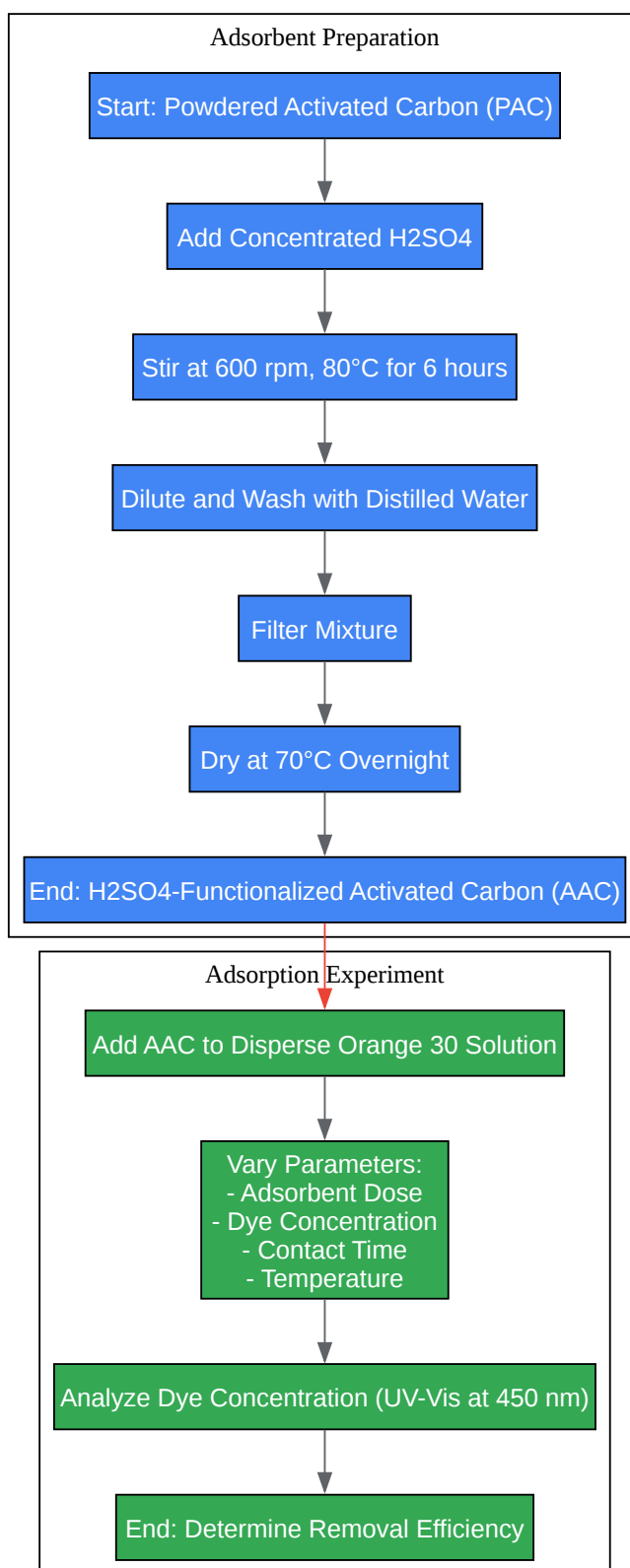
- Powdered pure activated carbon (PAC)
- Concentrated sulfuric acid (H₂SO₄)
- **Disperse Orange 30** dye solution
- Distilled water

Procedure:

- Adsorbent Preparation: 6 g of powdered activated carbon is mixed with 30 ml of concentrated H₂SO₄. The mixture is stirred at 600 rpm for 6 hours at approximately 80°C. The mixture is then diluted, washed with distilled water, and filtered. The resulting H₂SO₄-functionalized activated carbon (AAC) is dried in an oven at 70°C overnight.[1]
- Adsorption Experiment: The AAC is added to synthetic wastewater containing **Disperse Orange 30**. The effects of adsorbent dosage, initial dye concentration, contact time, and temperature on the adsorption process are investigated.[1]
- Analysis: The concentration of **Disperse Orange 30** in the solution is measured using a UV-Vis spectrophotometer at a wavelength of 450 nm to determine the removal efficiency.[1]

Experimental Workflow and Data Visualization

The following diagram illustrates the workflow for the preparation of H₂SO₄-functionalized activated carbon for the removal of **Disperse Orange 30** from wastewater.



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Workflow for Wastewater Treatment using Functionalized Activated Carbon.

Toxicological Profile

While **Disperse Orange 30** itself has limited publicly available toxicological data in the context of drug development, studies on similar disperse dyes, such as Disperse Orange 1, have shown potential for cytotoxicity and DNA damage in human hepatoma (HepG2) cells.[7][8] Disperse dyes, in general, are known to be potential skin sensitizers, particularly in textiles where they may migrate to the skin.[9] Environmental assessments have indicated that while **Disperse Orange 30** may persist in the environment, it is not expected to accumulate significantly in organisms.[10]

Applications

The primary application of **Disperse Orange 30** is in the dyeing of synthetic fibers, including:

- Polyester
- Acetate fabrics
- Nylon
- Acrylics

It can be used in high-temperature and high-pressure dyeing methods and is suitable for direct printing on polyester and polyester/cotton blends.[3]

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- To cite this document: BenchChem. [For Researchers in Material Science, Environmental Science, and Textile Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b079229#disperse-orange-30-molecular-formula-and-weight>]

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